

Chemical and Pharmacological Profile of 2-FA

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Compound Focus: 2-Fluoroamphetamine

CAS No.: 1716-60-5

Cat. No.: S600596

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The table below summarizes the core chemical and assumed pharmacological data for **2-Fluoroamphetamine**.

Property Category	Details
Systematic Name	1-(2-Fluorophenyl)propan-2-amine [1] [2] [3]
Chemical Formula	C ₉ H ₁₂ FN [1] [4] [3]
Molar Mass	153.20 g/mol [1] [3]
Chemical Structure	 Chemical Structure of 2-Fluoroamphetamine A phenethylamine core with a fluorine atom attached to the second carbon of the phenyl ring. [1]
Assumed Mechanism of Action	Presumed to be a dopamine and norepinephrine releasing agent (NDRA) [5] [2].
Assumed Pharmacokinetics	Limited data; one study on a similar compound (4-FA) identified metabolites from pathways including ring hydroxylation and formation of diastereomers of fluorophenylpropanolamine [6].

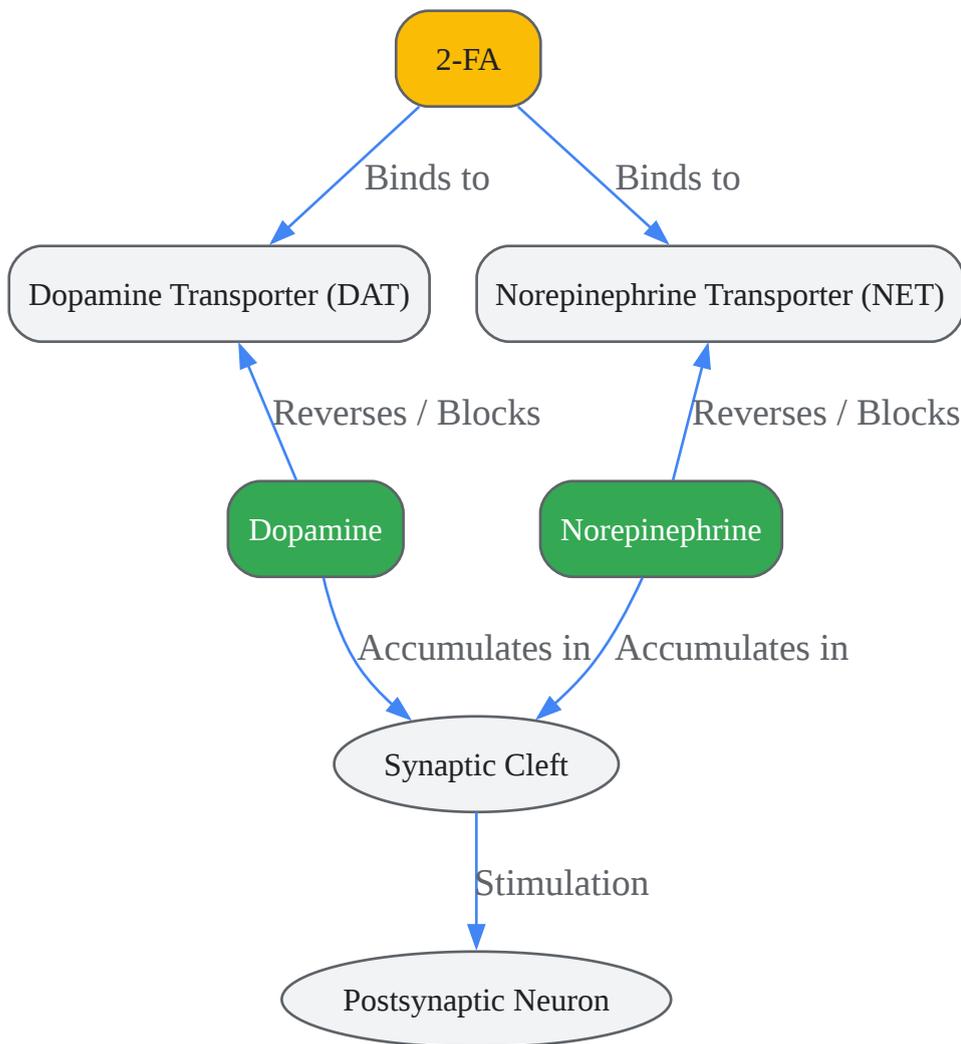
Quantitative Pharmacological and Toxicological Data

The following table compiles the available quantitative animal data and human dosage reports. **Please note that this data comes from non-peer-reviewed or anecdotal sources and its reliability is uncertain.**

Data Type	Reported Value / Range	Notes and Context
Reported Human Dosage (Oral) Threshold: 5 mg Light: 15 - 30 mg Common: 30 - 50 mg Strong: 50 - 60 mg Heavy: 60 mg+ [2] Anecdotal data from user reports; not from clinical studies. Duration of effects is reported to be 2-4 hours. [2] Animal Data (Mice/Rats) Analgesic Dose (ED ₅₀): 20 mg/kg (i.p.) [1] Anorexiant Dose (ED ₅₀): 15 mg/kg (p.o.) [1] Acute Toxicity (LD ₅₀): 100 mg/kg (i.p.) [1] Cardiovascular: 0.5 mg/kg (i.v.) increased blood pressure by 29 mm Hg [1] Data is dated and sourced from a secondary publication; original studies are not cited for verification.		

Visualizing the Assumed Mechanism of Action

The diagram below illustrates the presumed primary mechanism of action of 2-FA as a dopamine and norepinephrine releasing agent.



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Assumed mechanism of 2-FA as a monoamine releasing agent. [5] [2]

Summary of Research Gaps and Limitations

A critical finding from this search is the significant lack of rigorous scientific data on 2-FA, which is a major limitation for any professional analysis.

- **Limited Human Data:** There are **no formal human clinical studies** on 2-FA's pharmacology, metabolism, or toxicity in the available search results [2]. The human dosage information is entirely anecdotal.
- **Lack of Experimental Protocols:** While a human study exists for the positional isomer 4-FA, which involved controlled oral ingestion and urine analysis via LC-MS/MS [6], no such detailed methodology

is available for 2-FA.

- **Unknown Toxicity Profile:** The long-term health effects, neurotoxicity potential, and full toxicological profile of 2-FA are **unknown and have not been studied in a scientific context** [2].
- **Metabolism Not Mapped:** The specific metabolic pathways and major metabolites of 2-FA in humans have not been identified, unlike for 4-FA [6].

Regulatory Status

Given its status as a novel psychoactive substance, 2-FA is controlled in several countries, which may impact research possibilities [1]:

- **United States:** It is likely subject to the Federal Analogue Act as a substance "substantially similar" to amphetamine if intended for human consumption [1].
- **China:** Controlled as of October 2015 [1].
- **United Kingdom:** Class A drug [1].
- **Finland:** Scheduled as a narcotic substance [1].

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References

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To cite this document: Smolecule. [Chemical and Pharmacological Profile of 2-FA]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b600596#2-fluoroamphetamine-basic-pharmacology>]

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